

An In-depth Technical Guide on the Solubility of Dipotassium Hexabromoplatinate in Water

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Compound of Interest

Compound Name: *Dipotassium hexabromoplatinate*

Cat. No.: *B093747*

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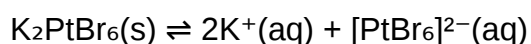
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the aqueous solubility of **dipotassium hexabromoplatinate** (K_2PtBr_6). Due to the limited availability of direct experimental data in the literature, this guide synthesizes available information, including its solubility product constant (K_{sp}), to provide a quantitative understanding of its solubility. A general experimental protocol for determining the solubility of similar sparingly soluble platinum compounds is also presented.

Quantitative Solubility Data

Direct experimental values for the solubility of **dipotassium hexabromoplatinate** in water at various temperatures are not readily available in the reviewed literature. However, a solubility product constant (pK_{sp}) of 4.20 has been reported.^[1] This value allows for the calculation of the molar solubility and the solubility in grams per 100 mL at a standard temperature (assumed to be 25 °C).

The dissociation of **dipotassium hexabromoplatinate** in water can be represented by the following equilibrium:



The solubility product constant (K_{sp}) is given by:

$$K_{sp} = [K^+]^2[PtBr_6^{2-}]$$

If 'S' is the molar solubility of K_2PtBr_6 , then $[PtBr_6^{2-}] = S$ and $[K^+] = 2S$. Therefore:

$$K_{sp} = (2S)^2 \cdot S = 4S^3$$

Given that $pK_{sp} = -\log(K_{sp}) = 4.20$, the K_{sp} is $10^{-4.20} \approx 6.31 \times 10^{-5}$.

From this, the molar solubility (S) can be calculated:

$$S = (K_{sp} / 4)^{1/3} = (6.31 \times 10^{-5} / 4)^{1/3} \approx 0.025 \text{ M}$$

The following table summarizes the calculated solubility of **dipotassium hexabromoplatinate** in water.

Parameter	Value
pK _{sp}	4.20
K _{sp}	6.31×10^{-5}
Molar Solubility (S)	~ 0.025 mol/L
Solubility in g/100 mL	~ 1.88 g/100 mL

Note: The molecular weight of **dipotassium hexabromoplatinate** (Br_6K_2Pt) is 752.7 g/mol .[\[1\]](#)

Experimental Protocol for Solubility Determination

While a specific, detailed experimental protocol for determining the solubility of **dipotassium hexabromoplatinate** was not found, a general and reliable method for sparingly soluble salts is the shake-flask method. This approach is widely used to determine the thermodynamic solubility of compounds.

Objective: To determine the aqueous solubility of **dipotassium hexabromoplatinate** at a given temperature.

Materials:

- **Dipotassium hexabromoplatinate** (solid, high purity)

- Deionized or distilled water
- Constant temperature water bath or incubator
- Analytical balance
- Filtration apparatus (e.g., syringe filters with a pore size of 0.22 μm)
- Volumetric flasks and pipettes
- An appropriate analytical technique for quantifying the platinum complex concentration (e.g., Inductively Coupled Plasma Mass Spectrometry (ICP-MS) or UV-Vis Spectroscopy).

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **dipotassium hexabromoplatinate** to a known volume of deionized water in a sealed container (e.g., a glass vial or flask). The excess solid is crucial to ensure that a saturated solution is formed.
 - Place the container in a constant temperature bath and agitate it (e.g., using a shaker or magnetic stirrer) for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached.
- Sample Collection and Preparation:
 - Once equilibrium is established, allow the solution to stand undisturbed at the same temperature to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Immediately filter the collected supernatant through a syringe filter to remove any undissolved solid particles. This step is critical to prevent overestimation of the solubility.
- Quantification:

- Accurately dilute the filtered, saturated solution with a suitable solvent (e.g., dilute acid for ICP-MS analysis) to a concentration that falls within the linear range of the chosen analytical method.
- Determine the concentration of the platinum species in the diluted solution using a calibrated analytical instrument.
- Calculation:
 - Calculate the concentration of **dipotassium hexabromoplatinate** in the original saturated solution by accounting for the dilution factor.
 - Express the solubility in the desired units, such as moles per liter (mol/L) or grams per 100 mL (g/100 mL).

Logical Workflow for Solubility Determination

The logical workflow for the experimental determination of solubility is outlined below.

Caption: Experimental workflow for determining the solubility of **dipotassium hexabromoplatinate**.

It is important to note that no information regarding signaling pathways or other complex logical relationships involving **dipotassium hexabromoplatinate** was identified in the reviewed literature. Therefore, a corresponding visualization could not be generated.

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References

- 1. chembk.com [chembk.com]
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